

A Comprehensive Technical Guide to 1H-Benzimidazole-2-carboxaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1H-Benzimidazole-2-carboxaldehyde

Cat. No.: B1194407

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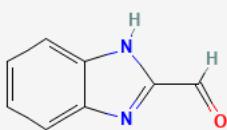
This technical guide provides an in-depth overview of **1H-Benzimidazole-2-carboxaldehyde**, a pivotal heterocyclic compound in the fields of medicinal chemistry and materials science. This document outlines its chemical identity, physicochemical properties, synthesis protocols, and significant applications, with a focus on its role in drug discovery and fluorescence microscopy.

Chemical Identity and Structure

1H-Benzimidazole-2-carboxaldehyde, a derivative of benzimidazole, is distinguished by a formyl group (-CHO) at the 2-position of the benzimidazole ring. This structural feature imparts significant reactivity, making it a valuable intermediate for the synthesis of a wide array of more complex molecules.

- IUPAC Name: 1H-benzimidazole-2-carbaldehyde[1]
- Chemical Formula: C₈H₆N₂O
- Molecular Weight: 146.15 g/mol
- CAS Number: 3314-30-5
- Canonical SMILES: C1=CC=C2C(=C1)NC(=N2)C=O[1]

Structure:



Physicochemical and Spectral Data

The physicochemical properties of **1H-Benzimidazole-2-carboxaldehyde** are crucial for its application in various experimental settings. The following table summarizes key quantitative data for this compound.

Property	Value	Reference
Molecular Formula	C ₈ H ₆ N ₂ O	[1]
Molar Mass	146.15 g/mol	
Melting Point	224 °C	
Boiling Point	361.8 ± 25.0 °C (Predicted)	
¹ H NMR (DMSO-d ₆ , 500 MHz)	δ (ppm): 10.0 (s, 1H, CHO), 7.8-7.3 (m, 4H, Ar-H)	[2]
¹³ C NMR	Data not readily available in literature	
InChI	InChI=1S/C8H6N2O/c11-5-8-9-6-3-1-2-4-7(6)10-8/h1-5H, (H,9,10)	[1]
InChIKey	DQOSJWYZDQIMGM-UHFFFAOYSA-N	[1]

Synthesis Protocols

The synthesis of 2-substituted benzimidazoles is a well-established area of organic chemistry. A common and efficient method involves the condensation of o-phenylenediamine with an appropriate aldehyde. Below are two detailed experimental protocols for the synthesis of **1H-Benzimidazole-2-carboxaldehyde**.

Protocol 1: Synthesis using p-Toluenesulfonic Acid (p-TsOH) as a Catalyst

This protocol is adapted from a general method for synthesizing benzimidazole derivatives from aldehydes.

Materials:

- o-Phenylenediamine
- Glyoxal (as a source of the carboxaldehyde group)
- p-Toluenesulfonic acid (p-TsOH)
- Dimethylformamide (DMF)
- Sodium carbonate (Na_2CO_3)
- Water

Procedure:

- In a round-bottom flask, dissolve o-phenylenediamine (0.01 mol) and glyoxal (0.01 mol) in DMF (3 ml).
- Add p-TsOH (20 ml) to the mixture.
- Heat the reaction mixture at 80°C with continuous stirring for 2-3 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.

- In a separate beaker, prepare a solution of Na_2CO_3 (0.01 mol) in water (20 ml).
- Add the reaction mixture dropwise to the sodium carbonate solution with stirring.
- A precipitate of **1H-Benzimidazole-2-carboxaldehyde** will form.
- Filter the product, wash it with water, and then dry it to obtain the final product.

Protocol 2: Microwave-Assisted Synthesis

This method offers a more rapid and efficient synthesis compared to conventional heating.

Materials:

- o-Phenylenediamine
- Glyoxal
- Butanoic acid
- Microwave-safe reaction vessel

Procedure:

- In a microwave-safe vessel, combine o-phenylenediamine, glyoxal, and a catalytic amount of butanoic acid.
- Seal the vessel and place it in a microwave reactor.
- Irradiate the mixture at a specified temperature and power for a short duration (typically 1-15 minutes).
- After irradiation, cool the vessel to room temperature.
- Perform a standard work-up procedure, which may include neutralization, precipitation, and filtration as described in Protocol 1.
- The crude product can be further purified by recrystallization.

Applications in Research and Drug Development

1H-Benzimidazole-2-carboxaldehyde is a versatile building block for the synthesis of a wide range of biologically active compounds and functional materials.

4.1. Intermediate in Pharmaceutical Synthesis

The benzimidazole scaffold is a "privileged structure" in medicinal chemistry, appearing in numerous approved drugs.^[3] **1H-Benzimidazole-2-carboxaldehyde** serves as a key intermediate in the synthesis of various therapeutic agents, including:

- Anticancer Agents: Benzimidazole derivatives have been shown to exhibit anticancer properties through various mechanisms, such as inhibiting tubulin polymerization, acting as topoisomerase inhibitors, and inducing cell cycle arrest.^{[3][4]}
- Antiparasitic Drugs: The benzimidazole core is found in several anthelmintic drugs.
- Anti-inflammatory and Antimicrobial Agents: Derivatives of this compound have also been explored for their potential as anti-inflammatory and antimicrobial drugs.

4.2. Precursor for Fluorescent Probes

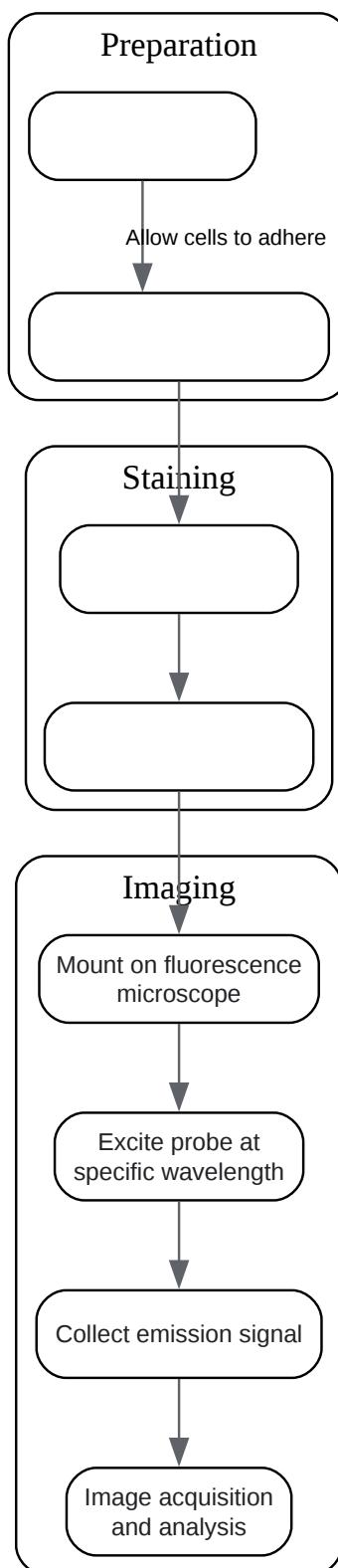
The rigid, planar structure of the benzimidazole ring system makes it an excellent fluorophore. The aldehyde group of **1H-Benzimidazole-2-carboxaldehyde** can be readily modified to create fluorescent probes for various applications, including:

- Bioimaging: These probes can be used for live-cell imaging to visualize cellular structures and processes.^{[5][6]}
- Sensing: Benzimidazole-based fluorescent probes have been developed for the detection of ions and changes in pH.^{[6][7]}

Visualized Workflows and Pathways

5.1. General Workflow for Live-Cell Imaging

The following diagram illustrates a typical experimental workflow for using a fluorescent probe derived from **1H-Benzimidazole-2-carboxaldehyde** for live-cell imaging.

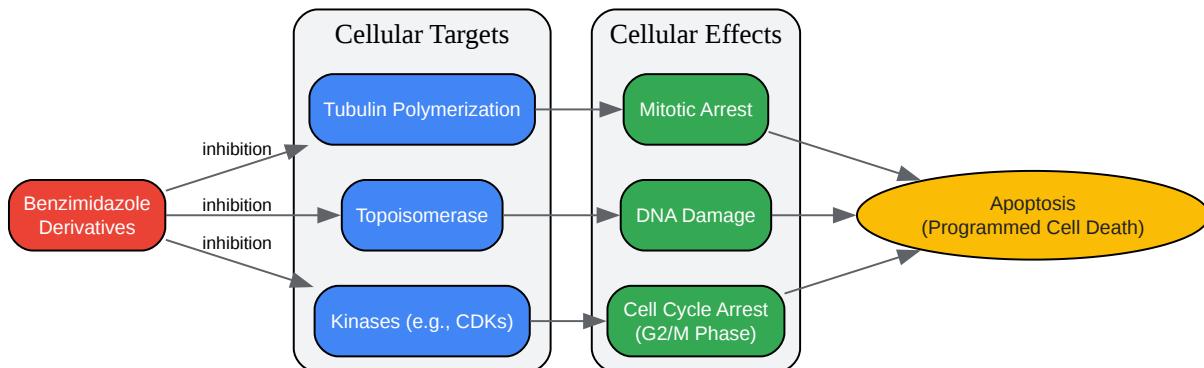


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Caption: Workflow for live-cell imaging with a benzimidazole-based fluorescent probe.

5.2. Anticancer Mechanisms of Benzimidazole Derivatives

Benzimidazole derivatives exert their anticancer effects through multiple mechanisms of action. The diagram below illustrates some of the key pathways targeted by these compounds.



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Caption: Key anticancer mechanisms of action for benzimidazole derivatives.

This technical guide provides a foundational understanding of **1H-Benzimidazole-2-carboxaldehyde** for professionals in research and drug development. Its versatile chemistry and significant biological relevance ensure its continued importance in the pursuit of novel therapeutics and advanced materials.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to 1H-Benzimidazole-2-carboxaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1194407#1h-benzimidazole-2-carboxaldehyde-iupac-name-and-structure>]

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